

# Technical Guide: MES Potassium Salt – Properties, Structure, and Application

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## Compound of Interest

Compound Name:	MES potassium salt
CAS No.:	39946-25-3
Cat. No.:	B1260804

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## Executive Summary

**MES Potassium Salt** (2-(N-Morpholino)ethanesulfonic acid potassium salt) is a zwitterionic Good's buffer widely utilized in biological systems requiring strict pH control between 5.5 and 6.7 without the introduction of inhibitory sodium ions. Unlike its sodium counterpart, MES-K is critical for plant tissue culture (specifically Arabidopsis root studies), ion channel research, and protein crystallization where sodium toxicity or interference is a confounding variable. This guide synthesizes the physicochemical architecture, thermodynamic behavior, and preparation protocols of MES-K to ensure experimental reproducibility.

## Part 1: Chemical Architecture & Thermodynamics

### Molecular Identity

MES is a morpholinic buffer containing a sulfonate group (anionic) and a tertiary amine (cationic proton acceptor). The potassium salt form replaces the acidic proton of the sulfonic acid group with a potassium cation (

), enhancing solubility and altering ionic strength contributions compared to the free acid.

- IUPAC Name: Potassium 2-(4-morpholinyl)ethanesulfonate
- CAS Number: 39946-25-3[1][2]
- Molecular Formula:  
  
[1]
- Molecular Weight: 233.33 g/mol [1][3]

## Buffering Mechanism

The morpholine ring provides the buffering capacity. At physiological pH, the nitrogen atom accepts a proton, shifting the equilibrium. The sulfonate group remains negatively charged throughout the useful pH range, maintaining high water solubility.

Thermodynamic Pitfall: The

of MES is temperature-dependent (

).[4] A buffer prepared at pH 6.0 at 25°C will shift to approximately pH 5.8 at 37°C. This shift is often sufficient to alter enzyme kinetics or cellular metabolic rates.

## Physicochemical Profile[5]

Property	Value / Characteristic	Notes
(25°C)	6.10 - 6.15	Ideal for slightly acidic environments (vacuolar, plant apoplast).
Useful pH Range	5.5 – 6.7	Buffering capacity drops sharply outside this window.
Solubility (Water)	> 0.5 M (approx. 116 g/L)	Highly soluble compared to MES Free Acid.
Metal Binding	Negligible for Ca, Mg, Mn	Weak binding to Cu(II). Suitable for metalloprotein studies.
UV Absorbance	< 0.05 at 260/280 nm	Does not interfere with DNA/Protein quantification.
Stability	High	Resistant to enzymatic degradation and autoclaving (though filtration is preferred to avoid yellowing).

## Part 2: Biological Applications & Rationale[2][6][7]

### The Potassium Advantage (Why not Sodium?)

While MES Sodium salt is common, MES Potassium is the obligate choice in two specific scenarios:[5]

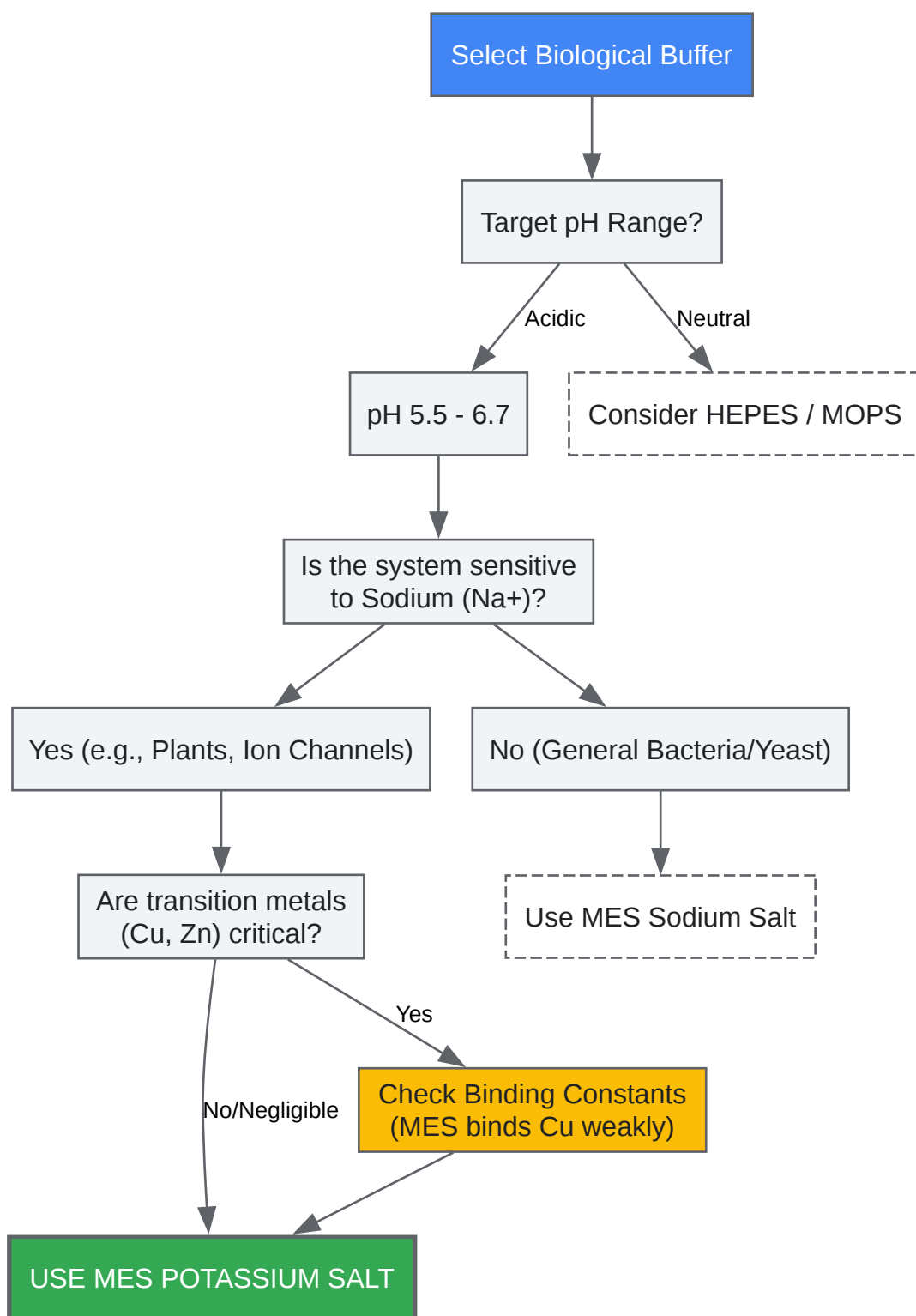
- Plant Tissue Culture: High concentrations of sodium are toxic to many plant species (halophobic). In Arabidopsis root zonation studies, replacing Na-MES with K-MES prevents sodium-induced root growth stunting and superoxide generation.
- Ion Channel Electrophysiology: In patch-clamp experiments involving sodium channels, using a sodium-based buffer in the pipette or bath solution introduces background noise or alters the electrochemical gradient. K-MES provides the necessary intracellular potassium.

background without altering

driving forces.

## Decision Logic for Buffer Selection

The following diagram illustrates the decision matrix for selecting MES-K over other Good's buffers.



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Figure 1: Decision matrix for selecting **MES Potassium Salt** based on pH requirements and ion sensitivity.

## Part 3: Preparation Protocols

### Protocol: 0.5 M MES-K Stock Solution (1 Liter)

Objective: Prepare a concentrated stock solution of **MES Potassium Salt** at pH 6.0, ensuring no introduction of sodium ions.

Materials:

- MES Free Acid (MW: 195.24 g/mol ) OR **MES Potassium Salt** (MW: 233.33 g/mol )
- Potassium Hydroxide (KOH) pellets or 5M KOH solution (for pH adjustment)
- Milli-Q Water (18.2 MΩ·cm)
- 0.22 μm PES (Polyethersulfone) Filter Unit

Method A: Using **MES Potassium Salt** (Solid)

- Weigh: Measure 116.67 g of **MES Potassium Salt**.
- Dissolve: Add to a beaker containing 800 mL of Milli-Q water. Stir until fully dissolved.
- Check pH: The pH will likely be near neutral.[6]
- Adjust: If pH < 6.0, add dilute KOH. If pH > 6.0, add dilute HCl (Note: adding HCl introduces ions; if strictly avoiding halides, use acetic acid, though this creates a mixed buffer). Ideally, titrate with MES Free Acid to lower pH without introducing foreign anions.
- Finalize: Top up to 1.0 L with water.

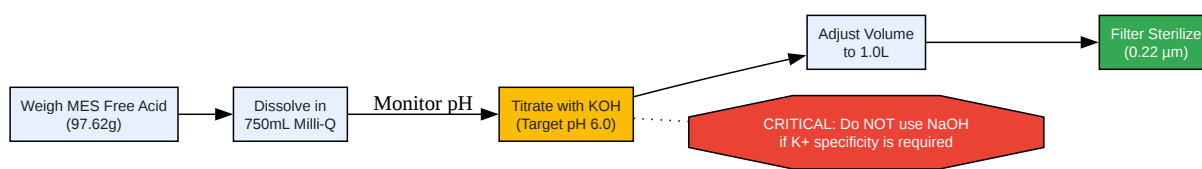
Method B: Using MES Free Acid (The "In Situ" Salt Generation) Preferred for precise pH control without adding

- Weigh: Measure 97.62 g of MES Free Acid (0.5 mol).
- Dissolve: Add to 750 mL Milli-Q water.

- Titrate: Monitor pH while slowly adding KOH (solid or concentrated solution).[7] Do NOT use NaOH.
- Equilibrium: As KOH is added, the free acid converts to the potassium salt. Stop exactly at pH 6.0.
- Finalize: Adjust volume to 1.0 L.

Sterilization: Filter sterilize through a 0.22  $\mu\text{m}$  membrane.[2][7] Do not autoclave if the buffer contains glucose or vitamins (media), as MES can facilitate Maillard reactions at high temperatures, turning the solution yellow.

## Workflow Visualization



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Figure 2: Workflow for preparing MES-K buffer from free acid to ensure ion purity.

## Part 4: Troubleshooting & Interferences

### Common Issues

- Yellowing upon Autoclaving: MES is generally stable, but in the presence of carbohydrates, it can degrade or catalyze browning reactions. Solution: Filter sterilize.[2][8]
- Bradford Assay Interference: MES is compatible with the Bradford assay, unlike some amphoteric buffers, but high concentrations ( $>0.1$  M) should be blanked correctly.
- Lowry Assay Incompatibility: MES interferes with the Lowry protein assay. Solution: Use BCA or Bradford.

## Metal Coordination

While MES is classified as a "non-coordinating" buffer, it possesses a weak affinity for

. If your experiment involves precise copper kinetics (e.g., Fenton chemistry or copper-dependent enzymes), calculate the stability constant (

for Cu-MES) to ensure it does not strip the metal from your protein.

## References

- Good, N. E., et al. (1966).[9] Hydrogen Ion Buffers for Biological Research. *Biochemistry*, 5(2), 467–477.
- Kagenishi, T., et al. (2016).[1] MES Buffer Affects Arabidopsis Root Apex Zonation and Root Growth by Suppressing Superoxide Generation in Root Apex.[1] *Frontiers in Plant Science*, 7, 79.
- Ferreira, C. M., et al. (2015). Physicochemical properties of Good's buffers and their influence on the self-assembly of peptide amphiphiles. *RSC Advances*, 5, 57122-57130.
- GoldBio. (n.d.). MES Buffer Stock Solution Protocol.
- Sigma-Aldrich. (n.d.). Biological Buffers: Properties and Selection Guide.

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## Sources

- 1. MES 钾盐 ≥99% (titration) | Sigma-Aldrich [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 2. [medchemexpress.com](https://medchemexpress.com) [[medchemexpress.com](https://medchemexpress.com)]
- 3. [phytotechlab.com](https://phytotechlab.com) [[phytotechlab.com](https://phytotechlab.com)]
- 4. [reddit.com](https://reddit.com) [[reddit.com](https://reddit.com)]
- 5. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]

- [6. interchim.fr \[interchim.fr\]](https://www.interchim.fr)
- [7. itwreagents.com \[itwreagents.com\]](https://www.itwreagents.com)
- [8. goldbio.com \[goldbio.com\]](https://www.goldbio.com)
- [9. MES \[drugfuture.com\]](https://www.drugfuture.com)
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